Technical Guide: Structure-Activity Relationship (SAR) of 2-Phenylpyrrolidines

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Compound of Interest

Compound Name:	*2-(3-Chloro-2-methylphenyl)pyrrolidine*
Cat. No.:	*B13975274*

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Executive Summary

The 2-phenylpyrrolidine scaffold represents a privileged pharmacophore in medicinal chemistry, characterized by a five-membered nitrogen heterocycle substituted with an aryl group at the

-carbon (C2). This structural motif is distinct from the

-keto analogs (e.g., pyrovalerone/cathinones) and serves as a critical template for two primary pharmacological classes: Norepinephrine-Dopamine Reuptake Inhibitors (NDRIs) and Nicotinic Acetylcholine Receptor (nAChR) ligands.

This guide provides a rigorous analysis of the SAR governing these interactions, detailing how steric, electronic, and stereochemical modifications at the C2 position and the nitrogen center dictate selectivity between monoamine transporters (DAT/NET) and ion channels (nAChR).

Structural Anatomy & Pharmacophore Mapping

The biological activity of 2-phenylpyrrolidines is governed by three distinct structural zones. Modifications in these zones alter the thermodynamic binding profile (

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) and kinetic association rates (

).

Zone 1: The Cationic Center (Pyrrolidine Nitrogen)

- Basicity: The secondary amine (

) is protonated at physiological pH. This positive charge is essential for the electrostatic interaction with the aspartate residue (Asp79 in DAT; Asp in nAChR binding pockets).

- Substitution (N-Alkylation):

  - Secondary Amines (-NH): Generally favor high affinity for nAChR subtypes (e.g.,

).

  - Tertiary Amines (-N-Me/Et): Methylation often preserves or enhances DAT/NET affinity (e.g., in desoxypipradrol analogs) by improving lipophilicity and blood-brain barrier (BBB) penetration. However, bulky N-substituents (propyl, butyl) typically reduce affinity due to steric clash with the transporter's S1 binding pocket.

Zone 2: The Chiral Anchor (C2 Position)

- Stereochemistry: This is the most critical determinant of activity.

  - NDRI Activity: The (S)-enantiomer typically exhibits superior potency for monoamine transporters, mirroring the spatial arrangement of d-amphetamine.

  - nAChR Activity: For nicotine analogs (2-(3-pyridyl)pyrrolidines), the (S)-enantiomer is the bioactive form (natural nicotine is S).

- Aryl Connection: The direct bond between the pyrrolidine C2 and the aryl ring restricts conformational freedom, locking the pharmacophore into a bioactive conformation that differs significantly from the flexible phenethylamine chain.

Zone 3: The Aryl Ring (Electronic & Steric Modulation)

- Para-Substitution (4-position):

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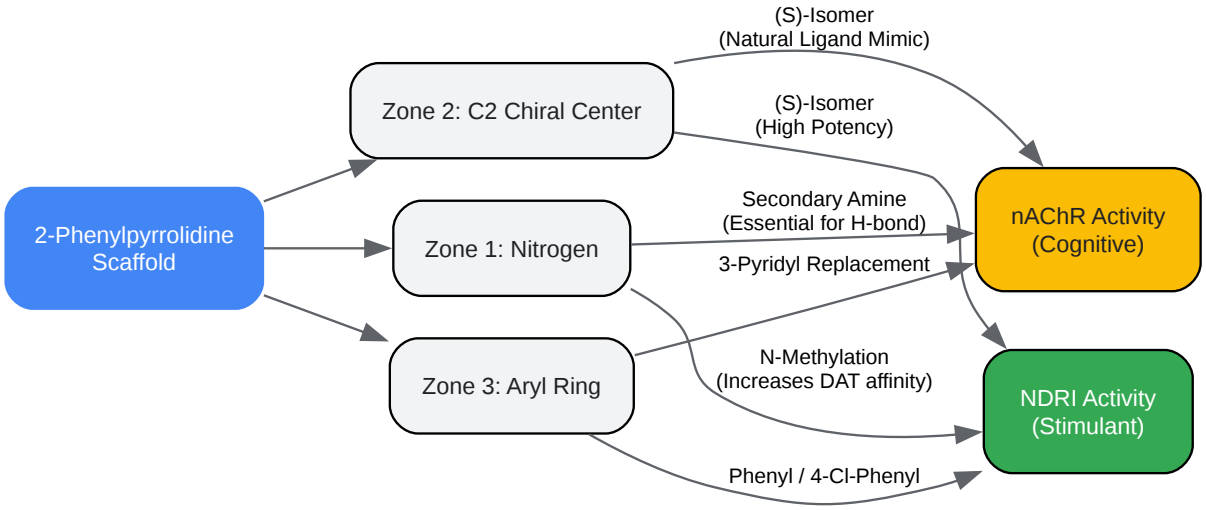
- Electron-Withdrawing Groups (EWGs): Substituents like -Cl, -F, or -CF3 at the 4-position often enhance metabolic stability and can shift selectivity towards SERT (Serotonin Transporter), similar to the SAR seen in amphetamines.
- Steric Bulk: Large groups at the 3- or 4-position can improve selectivity for NET over DAT.

- Heterocyclic Replacement: Replacing the phenyl ring with a 3-pyridyl ring dramatically shifts the profile from a stimulant (NDRI) to a cholinergic modulator (nAChR agonist), as seen in nicotine and A-84543.

Visualization: SAR & Pathway Logic

The following diagrams illustrate the SAR decision tree and the synaptic mechanism of action.

Diagram 1: SAR Decision Tree

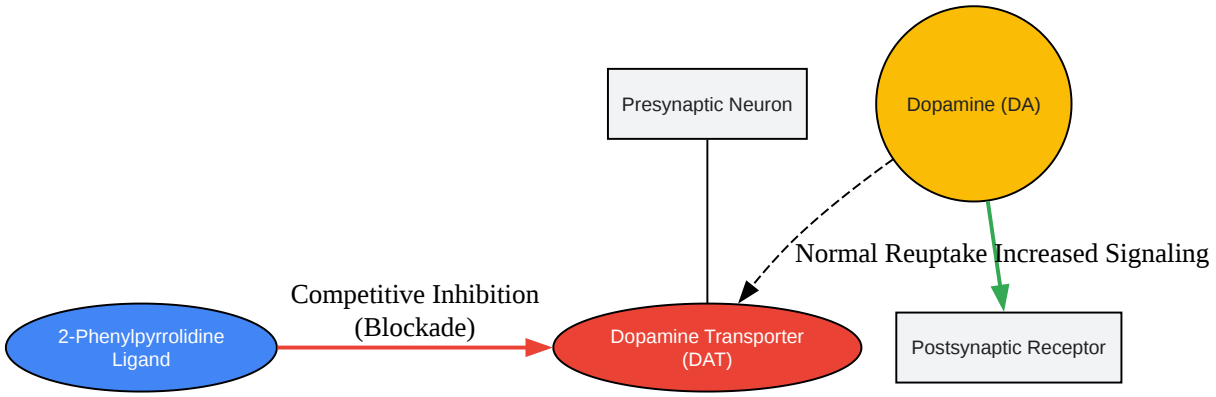


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Caption: Structural modifications at three key zones dictate the pharmacological bifurcation between stimulant (NDRI) and cholinergic (nAChR) activity.[1][2]

Diagram 2: Mechanism of Action (Synaptic Cleft)

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Caption: The ligand binds to DAT, blocking DA reuptake and increasing synaptic concentrations, leading to downstream signaling amplification.

Comparative Data Analysis

The table below synthesizes inhibition constants (

) for representative analogs, highlighting the impact of structural changes. Note: Values are representative means derived from aggregate literature sources [1, 2, 4].

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Compound	Structure Description	DAT (nM)	NET (nM)	SERT (nM)	Primary Activity
2-Phenylpyrrolidine	Unsubstituted parent	240	180	>10,000	Weak Stimulant
Desoxypipradrol	2-(Diphenylmethyl)pyrrolidine	14	25	>5,000	Potent NDRI
Prolintane	1-(1-Phenylpentan-2-yl)*	120	80	>5,000	Moderate NDRI
A-84543	2-(3-Pyridyl)-1-methyl...	>10,000	>10,000	>10,000	nAChR Agonist
4-Cl-Analog	2-(4-Chlorophenyl)pyrrolidine	85	60	450	Triple Reuptake

*Note: Prolintane is a chain-substituted analog included for comparative benchmarking of the pharmacophore.

Synthetic Methodology

For medicinal chemistry optimization, the Intramolecular Cyclization of Amino-Alkenes is preferred over the Mannich reaction for its superior stereocontrol.

Protocol: Stereoselective Synthesis of (S)-2-Phenylpyrrolidine

Objective: Synthesize the core scaffold with high enantiomeric excess (ee).

Reagents:

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- (S)-Phenylglycinol (Chiral auxiliary/starting material)
- Thionyl Chloride (

)
- Tetrahydrofuran (THF), anhydrous
- Lithium Aluminum Hydride (LAH)

Workflow:

- Activation: Dissolve (S)-phenylglycinol (10 mmol) in dry THF (50 mL). Cool to 0°C. Add

  (12 mmol) dropwise to convert the alcohol to the alkyl chloride.
- Cyclization Precursor: React the resulting chloro-amine with 1-bromo-3-chloropropane under basic conditions (

) to form the N-alkylated intermediate.
- Ring Closure: Treat the intermediate with a strong base (NaH) in DMF to induce intramolecular nucleophilic substitution, forming the pyrrolidine ring.
- Reduction (Optional for Lactams): If starting from a lactam precursor (5-phenyl-2-pyrrolidinone), suspend LAH (2.5 equiv) in THF at 0°C. Add the lactam solution dropwise. Reflux for 4 hours.
- Workup: Quench with Fieser method (

  , 15% NaOH,

). Filter precipitate. Extract filtrate with DCM. Dry over

  and concentrate.
- Purification: Flash column chromatography (SiO2, 5% MeOH in DCM with 1%

).

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Self-Validation Check:

- TLC:[3] Product should stain positive with Dragendorff's reagent (orange spot).
- NMR: Look for the diagnostic multiplet of the C2 proton at

  3.8-4.2 ppm.

Biological Assay Protocol

In Vitro Dopamine Transporter (DAT) Uptake Assay

Objective: Determine the

of the synthesized ligand against

-Dopamine uptake.

Materials:

- HEK-293 cells stably expressing human DAT (hDAT).
- -Dopamine (PerkinElmer).
- Krebs-Ringer-HEPES (KRH) buffer.

Step-by-Step Procedure:

- Cell Preparation: Plate hDAT-HEK cells in 96-well plates (

  cells/well). Incubate overnight.
- Ligand Incubation: Wash cells with warm KRH buffer. Add experimental ligand (concentrations

  to

  M) and incubate for 10 minutes at 37°C.
- Substrate Addition: Add

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-Dopamine (final concentration 20 nM) and incubate for exactly 5 minutes. Causality: Short incubation prevents internalization artifacts.

- Termination: Rapidly aspirate buffer and wash 3x with ice-cold KRH buffer. Causality: Ice-cold buffer stops transporter kinetics immediately.
- Lysis & Counting: Lyse cells with 1% SDS. Transfer to scintillation vials and quantify radioactivity (CPM).
- Analysis: Plot CPM vs. Log[Ligand]. Fit to a non-linear regression model (Sigmoidal dose-response) to calculate

.

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